Application Notes and Protocols for Detecting CCN1 in Cell Lysates

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Compound of Interest

Compound Name:	*CCN1 protein*
CAS No.:	*148971-44-2*
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These application notes provide a detailed protocol for the detection of Cysteine-rich angiogenic inducer 61 (CCN1), also known as CYR61, in cell lysates using Western blotting. This document includes a comprehensive experimental protocol, a summary of quantitative data, and diagrams of the relevant signaling pathway and experimental workflow.

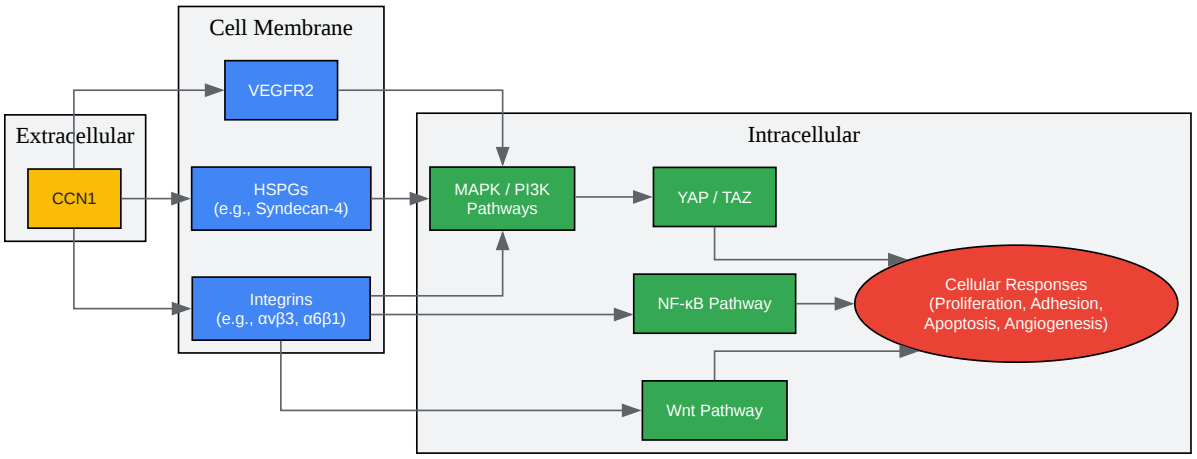
Introduction

CCN1 is a matricellular protein that plays a crucial role in various cellular processes, including cell adhesion, migration, proliferation, differentiation, and angiogenesis.[1][2] It is a secreted protein associated with the extracellular matrix and is involved in wound healing, inflammation, and tumorigenesis.[2][3] Western blotting is a widely used technique to detect and quantify the expression levels of specific proteins like CCN1 in cell lysates, providing valuable insights into its regulation and function in both normal physiological and pathological conditions. The full-length human **CCN1 protein** has a predicted molecular weight of approximately 42 kDa, though a processed form of about 37 kDa is also commonly observed.[4][5]

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CCN1 Signaling Pathway

CCN1 exerts its functions by interacting with cell surface receptors, primarily integrins and heparan sulfate proteoglycans (HSPGs).[1][2][6] This interaction triggers a variety of intracellular signaling cascades, including the MAPK/ERK, PI3K/Akt, NF-κB, and Wnt signaling pathways.[1][7][8] These pathways, in turn, regulate gene expression and control cellular responses such as proliferation, survival, and apoptosis in a cell-type-specific manner.[1][7]



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Caption: Overview of CCN1 signaling pathways.

Experimental Protocol: Western Blotting of CCN1 in Cell Lysates

This protocol provides a general guideline. Optimization may be required for specific cell types and experimental conditions.

I. Materials and Reagents

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- Lysis Buffer: RIPA buffer or a similar lysis buffer containing protease and phosphatase inhibitors.[9]
- Protein Assay Kit: BCA or Bradford protein assay kit.
- SDS-PAGE Gels: Appropriate percentage polyacrylamide gels to resolve proteins in the 35-50 kDa range.
- Transfer Buffer: Standard Tris-Glycine transfer buffer with methanol.
- Membranes: Polyvinylidene difluoride (PVDF) or nitrocellulose membranes.
- Blocking Buffer: 5% non-fat dry milk or 5% Bovine Serum Albumin (BSA) in Tris-buffered saline with 0.1% Tween-20 (TBST).
- Primary Antibody: Anti-CCN1/CYR61 antibody.
- Secondary Antibody: HRP-conjugated anti-rabbit or anti-mouse IgG, depending on the primary antibody host species.
- Chemiluminescent Substrate: ECL (Enhanced Chemiluminescence) substrate.
- Wash Buffer: TBST.

II. Experimental Workflow

Caption: Western blot workflow for CCN1 detection.

III. Detailed Methodology

1. Cell Lysate Preparation[9][10][11][12] a. Culture cells to the desired confluency and apply experimental treatments if necessary. b. Place the cell culture dish on ice and wash the cells with ice-cold PBS. c. Aspirate the PBS and add ice-cold lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors. d. Scrape the adherent cells and transfer the lysate to a pre-cooled microcentrifuge tube. e. Incubate the lysate on ice for 30 minutes with occasional vortexing. f. Centrifuge the lysate at 12,000-14,000 rpm for 15-20 minutes at 4°C. g. Carefully transfer the supernatant (protein extract) to a new pre-cooled tube.

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2. Protein Quantification a. Determine the protein concentration of the cell lysates using a BCA or Bradford protein assay according to the manufacturer's instructions.

3. Sample Preparation a. Based on the protein concentration, take an equal amount of protein for each sample (typically 20-40 µg). b. Add 4X or 6X Laemmli sample buffer (containing SDS and a reducing agent like β-mercaptoethanol or DTT) to the protein samples. c. Boil the samples at 95-100°C for 5-10 minutes to denature the proteins.[11]

4. SDS-PAGE[11] a. Load the denatured protein samples and a pre-stained molecular weight marker into the wells of an SDS-PAGE gel. b. Run the gel at a constant voltage (e.g., 100-150 V) until the dye front reaches the bottom of the gel.

5. Protein Transfer[9][11] a. Transfer the proteins from the gel to a PVDF or nitrocellulose membrane using a wet or semi-dry transfer system. b. Confirm successful transfer by staining the membrane with Ponceau S.

6. Blocking[10][11] a. Wash the membrane briefly with TBST. b. Block the membrane with blocking buffer (5% non-fat milk or 5% BSA in TBST) for 1 hour at room temperature or overnight at 4°C with gentle agitation.

7. Antibody Incubation[10][11] a. Primary Antibody: Dilute the anti-CCN1 primary antibody in blocking buffer according to the manufacturer's recommended dilution. Incubate the membrane with the primary antibody solution overnight at 4°C with gentle agitation. b. Washing: Wash the membrane three times with TBST for 5-10 minutes each. c. Secondary Antibody: Dilute the appropriate HRP-conjugated secondary antibody in blocking buffer. Incubate the membrane with the secondary antibody solution for 1 hour at room temperature with gentle agitation. d. Final Washes: Wash the membrane three to five times with TBST for 5-10 minutes each to remove unbound secondary antibody.

8. Detection[9] a. Prepare the ECL chemiluminescent substrate according to the manufacturer's instructions. b. Incubate the membrane with the substrate for the recommended time (usually 1-5 minutes). c. Capture the chemiluminescent signal using a CCD camera-based imager or X-ray film.

Quantitative Data Summary

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The following table summarizes typical quantitative parameters for CCN1 Western blotting. Note that optimal conditions may vary depending on the specific antibody, cell type, and experimental setup.

Parameter	Recommended Range/Value	Source/Notes
Protein Loading Amount	20-80 µg of total cell lysate	[9][11] General recommendation, may need optimization based on CCN1 expression levels.
Primary Antibody Dilution	1:200 - 1:10,000	[3][4][13][14] Varies significantly between antibody suppliers. Always refer to the product datasheet.
Secondary Antibody Dilution	1:2,000 - 1:20,000	General recommendation, should be optimized.
Blocking Agent	5% Non-fat Dry Milk or 5% BSA in TBST	[10] Some antibodies may have a preference; check the datasheet.
Expected Band Size	~37-42 kDa	[4] The full-length protein is ~42 kDa, with a processed form around 37 kDa. A degradation product at ~19 kDa has also been reported.[4]
Positive Control Lysates	Saos-2, HeLa, MCF-7, NIH-3T3	[4][15] Cell lines reported to express CCN1.
Negative Control Lysates	MCF-7 (in some contexts)	[4] Can be used as a negative control depending on the specific experimental conditions.

Troubleshooting

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Common issues in Western blotting include no signal, high background, and non-specific bands. Here are some tips specific to CCN1 detection:

- No/Weak Signal:
  - Increase the amount of protein loaded.
  - Optimize the primary antibody concentration (try a lower dilution).[16]
  - Ensure the use of fresh lysis buffer with protease inhibitors to prevent CCN1 degradation.[17]
  - Check the transfer efficiency using Ponceau S staining.[18]
- High Background:
  - Increase the number and duration of wash steps.[16][17]
  - Ensure the blocking buffer is freshly prepared and filtered.[11]
  - Titrate the primary and secondary antibody concentrations to find the optimal signal-to-noise ratio.[16][18]
- Non-specific Bands:
  - The presence of a ~19 kDa band may be a degradation product of CCN1.[4]
  - Ensure that the lysis and sample preparation steps are performed on ice to minimize proteolysis.[17]
  - Use a high-quality, validated monoclonal antibody if possible.[19]

By following this detailed protocol and considering the provided quantitative data and troubleshooting tips, researchers can achieve reliable and reproducible detection of CCN1 in cell lysates, facilitating further investigation into its biological roles.

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